

The Solubility Profile of Menthyl Isovalerate: A Technical Guide

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Compound of Interest

Compound Name: *Menthyl isovalerate*

CAS No.: 89-47-4

Cat. No.: B1211027

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **menthyl isovalerate**, a widely used flavoring agent, fragrance ingredient, and active pharmaceutical ingredient in certain over-the-counter preparations. Understanding the solubility of this ester is critical for formulation development, ensuring bioavailability, and defining its applications in various industries.

Core Quantitative Data

The solubility of **menthyl isovalerate** has been reported in several common solvents. The following table summarizes the available quantitative and semi-quantitative data to facilitate comparison.

Solvent	Solubility	Temperature	Method	Source(s)
Water	Practically Insoluble	Standard Conditions	Not Specified	[1][2][3][4]
~0.3057 mg/L	25 °C	Estimated	[5]	
Ethanol (80%)	1 mL in 10 mL	Not Specified	Not Specified	[1]
Ethanol	Soluble / Slightly Soluble	Standard Conditions	Not Specified	[2][3][6]
Dimethyl Sulfoxide (DMSO)	200 mg/mL	Not Specified	Ultrasonic assistance	[7]
55 mg/mL	Not Specified	Sonication recommended	[8]	
Fixed Oils	Soluble	Not Specified	Not Specified	[9]

Experimental Protocols for Solubility Determination

While specific, detailed experimental protocols for determining the solubility of **menthyl isovalerate** are not extensively published, standardized methods are well-established for compounds of this nature. The following methodologies, based on regulatory guidelines and common laboratory practice, are recommended for generating precise and reliable solubility data.

OECD Guideline 105: Water Solubility (Flask Method)

For determining the water solubility of substances like **menthyl isovalerate**, the flask method as described in OECD Guideline 105 is appropriate, particularly for compounds with solubility above 10^{-2} g/L.

Principle: A supersaturated solution of the test substance in water is created and allowed to equilibrate at a constant temperature. After equilibrium is reached, the concentration of the dissolved substance in the aqueous phase is determined by a suitable analytical method.

Detailed Methodology:

- Preparation: Add an excess amount of **menthyl isovalerate** to a flask containing purified water. The amount should be sufficient to ensure that a solid/liquid phase is visible after equilibration.
- Equilibration: The flask is sealed and agitated at a constant temperature (e.g., 20 ± 0.5 °C) for a sufficient period to reach equilibrium. A preliminary test can determine the necessary time, which is often 24 to 48 hours.
- Phase Separation: After equilibration, the mixture is left to stand at the test temperature to allow for the separation of undissolved **menthyl isovalerate**. Centrifugation at the same temperature is recommended to remove undissolved droplets.
- Sampling and Analysis: A sample of the clear, aqueous supernatant is carefully withdrawn. The concentration of **menthyl isovalerate** in the sample is then determined using a validated analytical technique such as Gas Chromatography (GC) with a Flame Ionization Detector (FID) or High-Performance Liquid Chromatography (HPLC).

Shake-Flask Method for Organic Solvents

The shake-flask method is a widely recognized and reliable technique for determining the equilibrium solubility of a solute in a solvent.

Principle: An excess amount of the solute is mixed with the solvent, and the mixture is agitated at a constant temperature until equilibrium is achieved. The concentration of the solute in the resulting saturated solution is then measured.

Detailed Methodology:

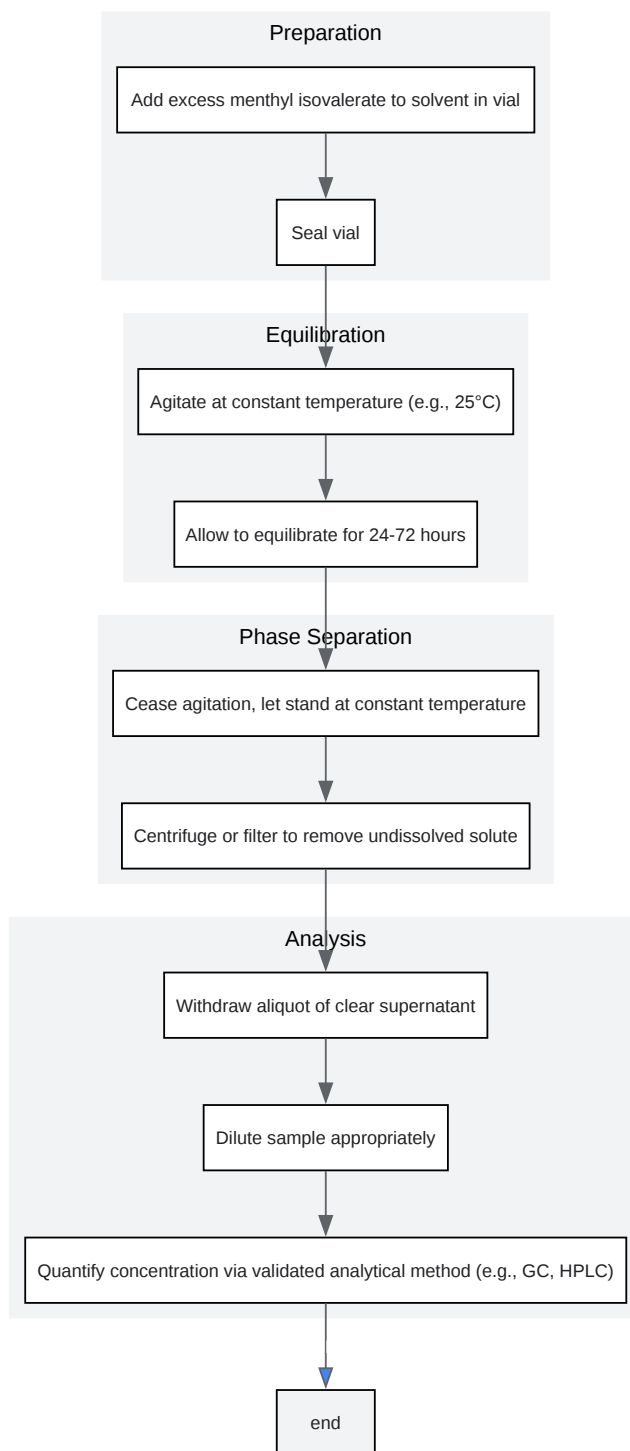
- Preparation: An excess amount of **menthyl isovalerate** is added to a series of vials, each containing a different organic solvent of interest (e.g., ethanol, isopropanol, propylene glycol, etc.).
- Equilibration: The vials are sealed and placed in a constant-temperature shaker bath. They are agitated for a predetermined period (e.g., 48-72 hours) to ensure that equilibrium is reached.

- **Phase Separation:** The vials are removed from the shaker and allowed to stand at the constant temperature to allow any undissolved **menthyl isovalerate** to settle. If necessary, the samples can be centrifuged or filtered through a solvent-compatible filter (e.g., PTFE) to ensure a clear supernatant.
- **Analysis:** An aliquot of the supernatant is carefully diluted with an appropriate solvent, and the concentration of **menthyl isovalerate** is quantified using a suitable analytical method, such as GC-FID or HPLC-UV.

Visualizations

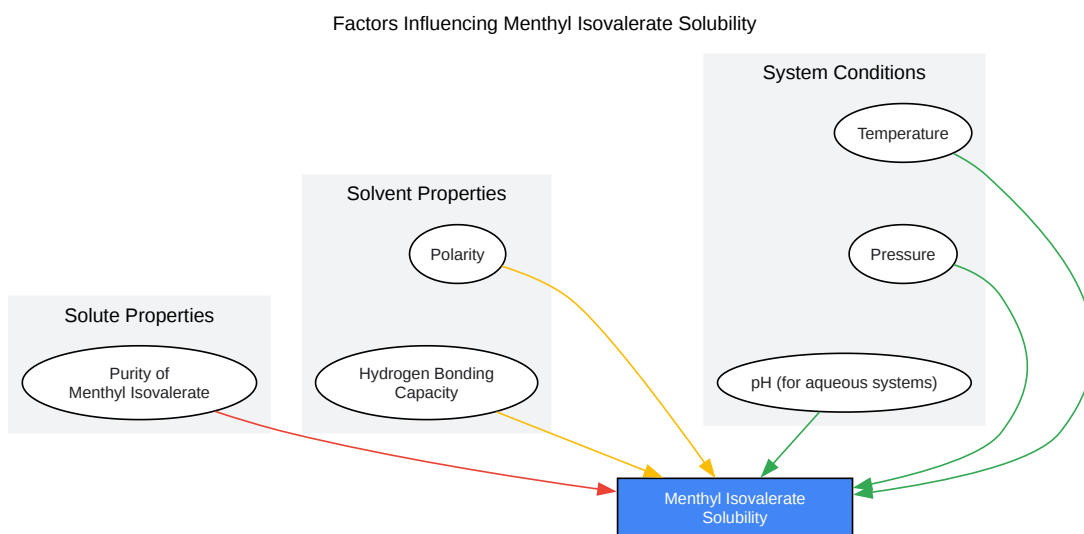
The following diagrams illustrate key workflows and relationships relevant to the study of **menthyl isovalerate**'s solubility.

Workflow for Shake-Flask Solubility Determination



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Caption: Workflow for Shake-Flask Solubility Determination.



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Caption: Factors Influencing **Menthyl Isovalerate** Solubility.

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